

# Navigating the Chemical Maze of "Blue 16": A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Blue 16

Cat. No.: B1170599

[Get Quote](#)

The designation "**Blue 16**" is not a singular entity in the chemical landscape but rather a descriptor for at least three distinct compounds, each with unique properties and applications. This technical guide provides an in-depth analysis of HC **Blue 16**, Vat **Blue 16**, and Pigment **Blue 16**, offering researchers, scientists, and drug development professionals a comparative look at their core characteristics.

## Core Chemical Identifiers

A fundamental step in differentiating these compounds is to examine their Chemical Abstracts Service (CAS) numbers and molecular formulas. This data, summarized in the table below, highlights their distinct chemical compositions.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
HC Blue 16	502453-61-4[1][2][3]	C <sub>23</sub> H <sub>30</sub> BrN <sub>3</sub> O <sub>2</sub> [2][3]	460.42[3]
Vat Blue 16	6424-76-6[4]	C <sub>36</sub> H <sub>18</sub> O <sub>4</sub> [4]	514.53[4]
Pigment Blue 16	574-93-6[5][6]	C <sub>32</sub> H <sub>18</sub> N <sub>8</sub> [5][6]	514.54[5]

## In-Depth Compound Analysis

### HC Blue 16: A Hair Dye Constituent

HC **Blue 16** is primarily utilized as a semi-permanent hair dye.[3] Its chemical name is 1-Propanaminium, 3-[[9,10-dihydro-4-(methylanino)-9,10-dioxo-1-anthracenyl]amino]-N,N-dimethyl-N-propyl-, bromide.[1] It typically appears as a dark blue powder.[3]

#### Experimental Protocols: Purity and Composition Analysis

The chemical characterization of HC **Blue 16** is performed using a suite of analytical techniques including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR) spectroscopy, and elemental analysis.[3] The purity of batches used in toxicological studies is a critical parameter, with detailed analyses identifying and quantifying any impurities.[3]

## Vat Blue 16: A Dye for Textiles

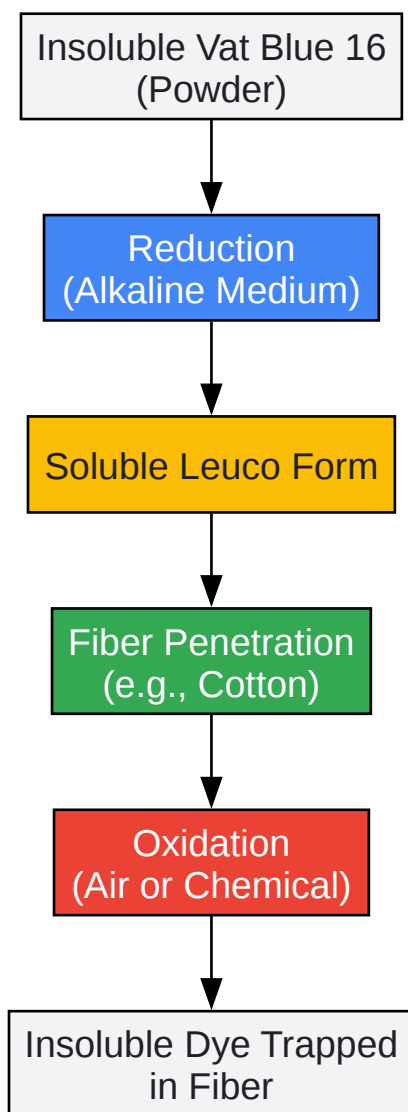
Vat **Blue 16**, also known as C.I. 71200, is a vat dye with a violanthrone molecular structure.[4] It is described as a deep blue-black powder used for dyeing cotton, viscose, and silk fibers.[4] It can also be used in direct, resist, and discharge printing processes.[4]

#### Manufacturing Methods

The synthesis of Vat **Blue 16** involves the reaction of 16,17-Dihydroxyviolanthrone in 1,2,4-Trichlorobenzene with either 1,2-Dibromoethane or 2-Chloroethyl 4-methylbenzenesulfonate ethyl ether sulfonate.[4]

#### Experimental Workflow: Vat Dyeing Process

The application of Vat **Blue 16** in textile dyeing follows a characteristic workflow for vat dyes. This process involves the reduction of the insoluble dye to a soluble leuco form, which can then penetrate the textile fibers. Subsequent oxidation re-forms the insoluble dye, trapping it within the fibers.



[Click to download full resolution via product page](#)

#### Vat Dyeing Process Workflow

## Pigment Blue 16: A Phthalocyanine Pigment

Pigment **Blue 16**, or C.I. 74100, belongs to the phthalocyanine class of pigments.[5] It is known for its brilliant green-light blue color and is insoluble in water, ethanol, and hydrocarbons.[5]

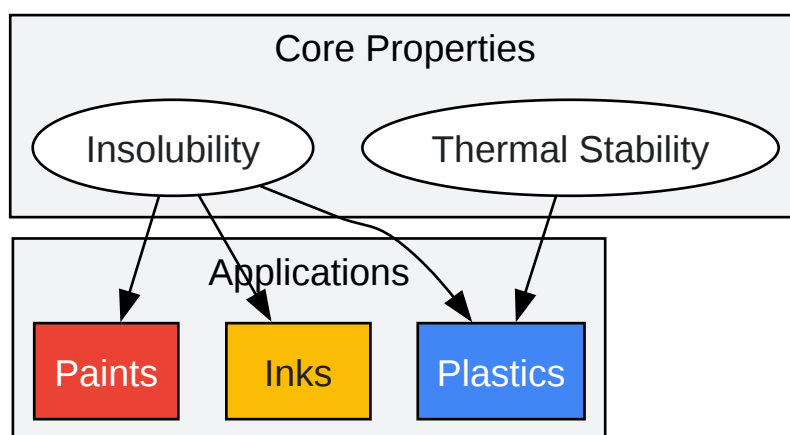
### Manufacturing Methods

There are two primary methods for the synthesis of Pigment **Blue 16**:

- The heating of phthalonitrile with various organic compounds such as amides, phenols, or aliphatic alcohols.[5]
- The removal of metal atoms from a stable metal phthalocyanine, typically through acid treatment.[5]

#### Logical Relationship: Pigment Application

The utility of Pigment **Blue 16** is a direct consequence of its physical and chemical properties. Its insolubility and thermal stability are key factors that determine its suitability for various applications.



[Click to download full resolution via product page](#)

#### Properties to Applications

## Concluding Remarks

The term "**Blue 16**" is context-dependent, and it is imperative for researchers and scientists to specify the exact compound of interest by its CAS number to avoid ambiguity. Each of the three primary substances designated as "**Blue 16**" possesses a distinct chemical structure, leading to different physical properties, manufacturing processes, and industrial applications. This guide serves as a foundational reference for understanding the core technical aspects of HC **Blue 16**, Vat **Blue 16**, and Pigment **Blue 16**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. shivohmchemicals.com [shivohmchemicals.com]
- 2. HC Blue no.16 | C<sub>23</sub>H<sub>30</sub>BrN<sub>3</sub>O<sub>2</sub> | CID 12011964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. health.ec.europa.eu [health.ec.europa.eu]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Pigment Blue 16 [dyestuffintermediates.com]
- 6. Phthalocyanine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Navigating the Chemical Maze of "Blue 16": A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170599#blue-16-cas-number-and-molecular-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)